

# In-depth Technical Guide to Dugesin B: A Rearranged Neo-Clerodane Diterpenoid

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For Researchers, Scientists, and Drug Development Professionals

## **Core Compound Specifications**

**Dugesin B** is a rearranged neo-clerodane diterpenoid that has been isolated from the plant Salvia dugesii.[1][2] Its fundamental chemical and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C20H14O5	[3]
Molecular Weight	334.32 g/mol	[3]
IUPAC Name	(13R)-13-(furan-3-yl)-11- methyl-4,14- dioxatetracyclo[8.7.0.0 <sup>2</sup> , <sup>6</sup> .0 <sup>12</sup> , <sup>16</sup> ] heptadeca- 1(17),2(6),7,10,12(16)- pentaene-5,15-dione	PubChem
CAS Number	760973-66-8	PubChem
Class	Diterpenoid, Neo-Clerodane	[1][2]

### **Biological Activity**







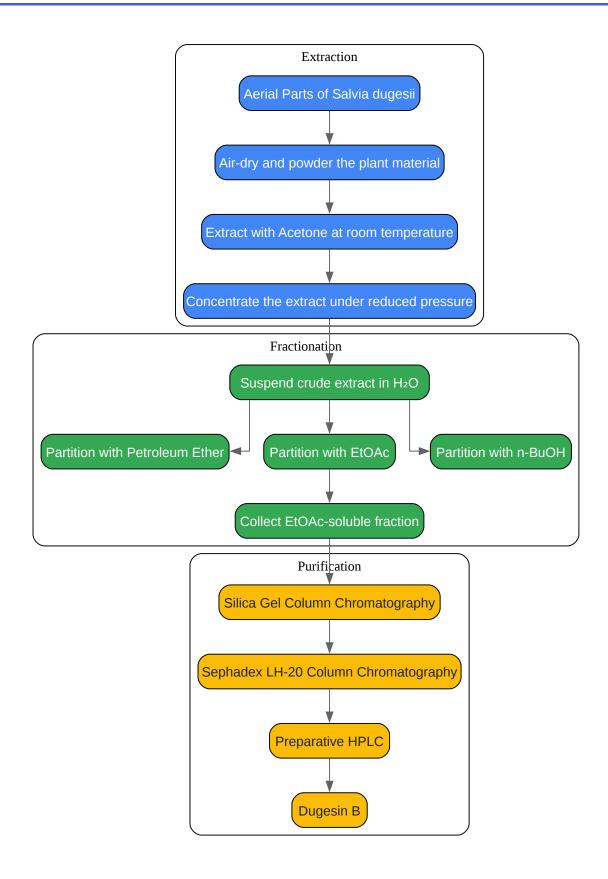
Diterpenoids isolated from Salvia species, including neo-clerodanes, have been investigated for a range of biological activities. The isolates from Salvia dugesii, including **Dugesin B**, have been evaluated for their anti-feedant, cytotoxic, and antiviral properties.[1][2] A related compound isolated from the same plant, Dugesin F, was specifically noted as a non-toxic antiviral agent against the influenza virus FM1.[1][2]

While specific quantitative bioactivity data for **Dugesin B** is not extensively available in the public domain, the general bioactivities of clerodane diterpenes suggest potential therapeutic applications. These compounds are known to exhibit anti-inflammatory and cytotoxic activities. [4] For instance, some clerodane diterpenes have shown potent inhibitory effects against the NLRP3 inflammasome, a key component of the inflammatory response.[4]

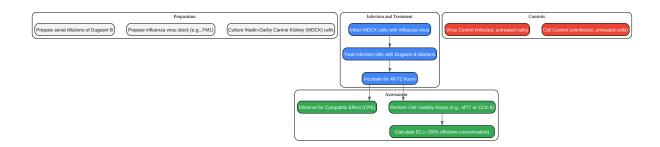
## Experimental Protocols Isolation of Dugesin B from Salvia dugesii

The following is a generalized workflow for the isolation of **Dugesin B** and other neo-clerodane diterpenoids from the aerial parts of Salvia dugesii, based on typical phytochemical investigation procedures.

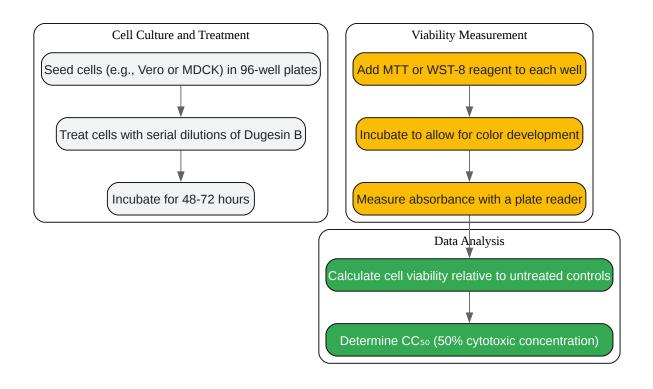


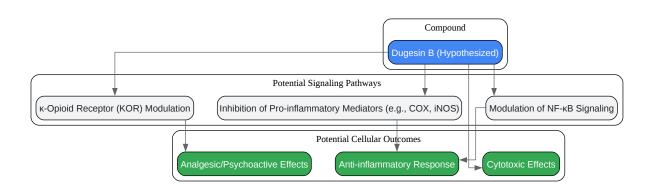














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### References

- 1. neo-Clerodane diterpenoids from Salvia dugesii and their bioactive studies PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Dugesin B | C20H14O5 | CID 11267625 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
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